

Application Notes and Protocols: Conjugation of Hydroxy-PEG7-DBCO to an Antibody

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Compound of Interest		
Compound Name:	Hydroxy-PEG7-DBCO	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed protocol for the covalent conjugation of **Hydroxy-PEG7-DBCO** to an antibody. Direct conjugation of the terminal hydroxyl group of the PEG linker to an antibody is inefficient. Therefore, a two-step protocol is presented herein. The first step involves the chemical activation of the terminal hydroxyl group of **Hydroxy-PEG7-DBCO** to create an amine-reactive N-hydroxysuccinimide (NHS) carbonate. The second step is the conjugation of this activated PEG-DBCO reagent to the primary amines of lysine residues on the antibody. This method allows for the efficient introduction of a DBCO moiety onto an antibody, enabling subsequent copper-free click chemistry reactions for applications such as antibody-drug conjugation, imaging, or diagnostics.

Introduction

The site-specific modification of antibodies is a cornerstone of modern biotherapeutics and diagnostics. The dibenzocyclooctyne (DBCO) group is a key component in copper-free click chemistry, a bioorthogonal reaction that allows for the efficient and specific conjugation of molecules in complex biological environments.[1] **Hydroxy-PEG7-DBCO** is a heterobifunctional linker containing a hydrophilic polyethylene glycol (PEG) spacer, a terminal hydroxyl group, and a DBCO moiety.[2] The PEG spacer enhances solubility and can reduce aggregation of the final conjugate.



The terminal hydroxyl group of **Hydroxy-PEG7-DBCO** is not reactive towards the functional groups typically found on an antibody under physiological conditions. Therefore, a chemical activation step is required to convert the hydroxyl group into a functional group that can readily react with primary amines on the antibody, such as the ε-amino group of lysine residues. This protocol details the activation of **Hydroxy-PEG7-DBCO** using N,N'-Disuccinimidyl carbonate (DSC) to form an amine-reactive NHS-carbonate, followed by the conjugation of the activated linker to an antibody.[3][4][5]

Materials and Reagents Reagents for Activation of Hydroxy-PEG7-DBCO

- Hydroxy-PEG7-DBCO
- N,N'-Disuccinimidyl carbonate (DSC)
- Anhydrous Acetonitrile
- · Anhydrous Pyridine
- Ethyl Acetate
- Hexanes
- Deionized Water

Reagents for Antibody Conjugation

- Antibody of interest (in an amine-free buffer)
- Activated Hydroxy-PEG7-DBCO-NHS Carbonate (from Part 1)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0 or 1 M Glycine)
- Anhydrous Dimethylsulfoxide (DMSO)

Equipment



- Magnetic stirrer and stir bars
- · Round-bottom flasks
- Rotary evaporator
- Thin-Layer Chromatography (TLC) plates and chamber
- Silica gel for column chromatography (optional)
- Lyophilizer (optional)
- UV-Vis Spectrophotometer
- Dialysis cassettes or spin desalting columns (e.g., 10K MWCO)
- Standard laboratory glassware and consumables

Experimental Protocols

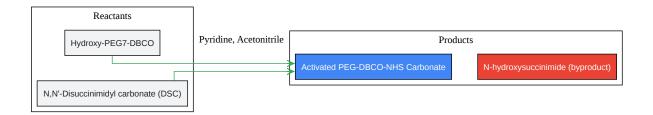
This protocol is divided into two main parts: the activation of the **Hydroxy-PEG7-DBCO** and the subsequent conjugation to the antibody.

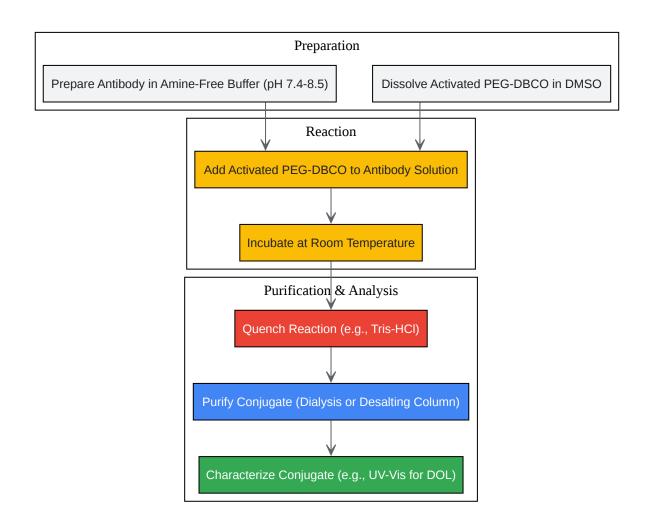
Part 1: Activation of Hydroxy-PEG7-DBCO to Hydroxy-PEG7-DBCO-NHS Carbonate

This procedure converts the terminal hydroxyl group of the PEG linker into an amine-reactive NHS-carbonate.

Reaction Scheme









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